A Spectroscopic Guide to the Structural Elucidation of Nonadecylbenzene

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Compound of Interest

Compound Name:	*Nonadecylbenzene*
CAS No.:	*70356-32-0*
Cat. No.:	*B7797741*

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This technical guide provides an in-depth analysis of the spectroscopic data of **nonadecylbenzene**, a long-chain alkylbenzene. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who are engaged in the structural characterization of organic molecules. This document offers a detailed examination of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by the fundamental principles of these techniques and their application to the specific structural features of **nonadecylbenzene**.

Introduction: The Significance of Spectroscopic Analysis for Long-Chain Alkylbenzenes

Long-chain alkylbenzenes (LCABs) are a class of organic compounds characterized by a benzene ring attached to a lengthy alkyl chain.[1][2] **Nonadecylbenzene**, with its C19 alkyl chain, serves as a representative example of these molecules. The structural elucidation of such compounds is critical in various fields, including environmental monitoring, where they can act as molecular tracers for wastewater contamination, and in the chemical industry, where they are precursors to surfactants.[1][2] Spectroscopic techniques provide a powerful and non-destructive means to confirm the identity and purity of these molecules. This guide will delve

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into the practical application and interpretation of key spectroscopic methods for the unequivocal characterization of **nonadecylbenzene**.

Molecular Structure and Spectroscopic Correlation

A foundational understanding of the **nonadecylbenzene** molecule is paramount for interpreting its spectroscopic data. The molecule consists of two distinct regions: an aromatic phenyl group and a long, saturated aliphatic chain. Each region will give rise to characteristic signals in the various spectra, allowing for a comprehensive structural assignment.

Caption: Molecular structure of **nonadecylbenzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides information on the chemical environment and connectivity of hydrogen atoms in a molecule. For **nonadecylbenzene**, the ^{1}H NMR spectrum can be divided into distinct regions corresponding to the aromatic and aliphatic protons.

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **nonadecylbenzene** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube.
- Instrumentation: Acquire the spectrum on a 300 MHz (or higher) NMR spectrometer.[3]
- Acquisition Parameters:
  - Number of scans: 16-32 (adjust for desired signal-to-noise ratio)
  - Relaxation delay: 1-2 seconds
  - Pulse angle: 30-45 degrees

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- Acquisition time: 2-4 seconds

- Processing: Apply a Fourier transform to the free induction decay (FID), followed by phase and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm).

Data Interpretation and Key Insights

The ^1H NMR spectrum of **nonadecylbenzene** is characterized by a few key signals:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.30 - 7.15	Multiplet	5H	Aromatic protons (C_6H_5)
~2.60	Triplet	2H	Benzylic methylene protons ($-CH_2-Ph$)
~1.60	Multiplet	2H	Methylene protons β to the ring ($-CH_2-CH_2-Ph$)
~1.25	Broad Singlet	~32H	Bulk methylene protons of the alkyl chain ($-(CH_2)_{16}-$)
~0.88	Triplet	3H	Terminal methyl protons ($-CH_3$)

- Expertise & Experience: The downfield chemical shift of the aromatic protons (~7.2 ppm) is a direct consequence of the deshielding effect of the benzene ring current.[4] The benzylic methylene protons (~2.60 ppm) are also deshielded due to their proximity to the electron-withdrawing phenyl group. The vast majority of the aliphatic protons resonate as a broad, unresolved signal around 1.25 ppm, a hallmark of long alkyl chains.[4] The terminal methyl group appears as a distinct triplet at approximately 0.88 ppm due to coupling with the adjacent methylene group.

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^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) provides information about the carbon skeleton of the molecule.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: Acquire the spectrum on a 75 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Use a proton-decoupled pulse sequence.
  - Number of scans: 512-2048 (or more, as ^{13}C has a low natural abundance).
  - Relaxation delay: 2-5 seconds.
- Processing: Similar to ^{1}H NMR, apply Fourier transform, phase, and baseline correction. Calibrate to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

Data Interpretation and Key Insights

The ^{13}C NMR spectrum provides complementary information to the ^{1}H NMR:

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Chemical Shift (ppm)	Assignment
~142.8	Quaternary aromatic carbon (C-ipso)
~128.5	Aromatic CH carbons
~128.3	Aromatic CH carbons
~125.6	Aromatic CH carbons
~36.0	Benzylic methylene carbon (-CH_2-Ph)
~31.9 - 29.3	Bulk methylene carbons of the alkyl chain (-$(CH_2)_{17}$-)
~22.7	Methylene carbon adjacent to the terminal methyl group
~14.1	Terminal methyl carbon (-CH_3)

- Trustworthiness: The number of distinct signals in the ^{13}C NMR spectrum can confirm the symmetry and number of unique carbon environments in the molecule. For **nonadecylbenzene**, the presence of multiple signals in the aromatic region (125-143 ppm) and a cluster of signals for the long alkyl chain (~22-36 ppm) is expected.[5] The upfield signal around 14.1 ppm is characteristic of a terminal methyl group.[5]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: A neat sample can be analyzed as a thin film between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Acquire the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:

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- Scan range: 4000-400 cm^{-1}
- Number of scans: 16-32

- Processing: Perform a background subtraction using a spectrum of the clean salt plates.

Data Interpretation and Key Insights

The IR spectrum of **nonadecylbenzene** displays characteristic absorptions for both the aromatic and aliphatic portions of the molecule:

Wavenumber (cm^{-1})	Intensity	Assignment
~3080 - 3030	Weak to Medium	Aromatic C-H stretching
~2925, ~2855	Strong	Aliphatic C-H stretching (asymmetric and symmetric)
~1605, ~1495, ~1450	Medium to Weak	Aromatic C=C stretching
~720, ~695	Strong	Aromatic C-H out-of-plane bending (monosubstituted benzene)

- Authoritative Grounding: The strong absorptions just below 3000 cm^{-1} are definitive for C(sp^3)-H stretching of the long alkyl chain.[6] The weaker bands above 3000 cm^{-1} are characteristic of C(sp^2)-H stretching from the benzene ring.[6] The pair of strong bands around 720 and 695 cm^{-1} are highly indicative of a monosubstituted benzene ring.[6]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification.[7][8]

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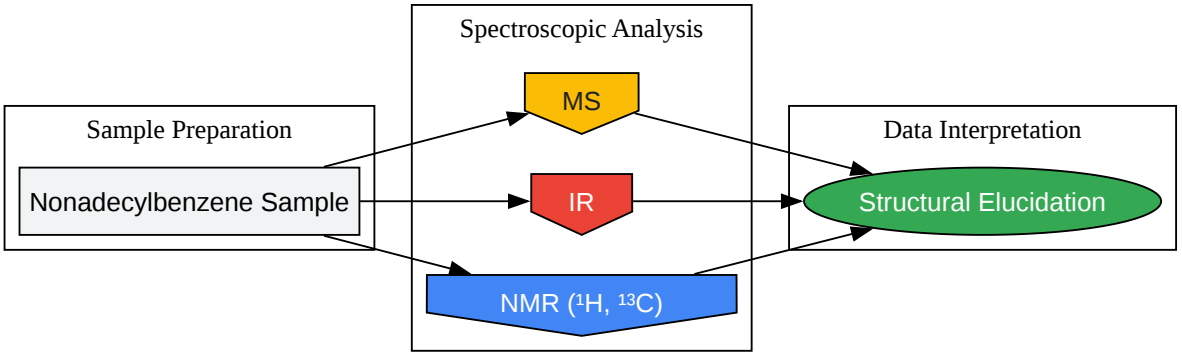
- Ionization: Use Electron Impact (EI) ionization.
- Analysis: Analyze the resulting ions using a mass analyzer (e.g., a quadrupole).

Data Interpretation and Key Insights

The EI mass spectrum of **nonadecylbenzene** will show several key fragments:

m/z	Interpretation
344	Molecular ion (M^+)
105	Tropylium ion ($[C_7H_7]^+$) + CH_2
91	Tropylium ion ($[C_7H_7]^+$) - benzylic cleavage

- Expertise & Experience: The molecular ion peak at m/z 344 confirms the molecular formula $C_{25}H_{44}$.[3] The most prominent fragment in the mass spectra of long-chain alkylbenzenes is typically at m/z 91, corresponding to the stable tropylium ion, which is formed via benzylic cleavage.[9] Another significant peak is often observed at m/z 105. These fragmentation patterns are diagnostic for the presence of an alkylbenzene moiety.[9]



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Caption: Workflow for the spectroscopic analysis of **nonadecylbenzene**.

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Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a comprehensive and definitive characterization of **nonadecylbenzene**. Each technique offers unique and complementary information, allowing for the unambiguous determination of the molecular structure. The principles and data presented in this guide serve as a practical reference for scientists and researchers involved in the analysis of long-chain alkylbenzenes and other related organic compounds.

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